

# A Technical Guide to 2-Methylquinoline-6-sulfonic Acid: Structure, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2-methylquinoline-6-sulfonic acid

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**Abstract:** This document provides a comprehensive technical overview of **2-methylquinoline-6-sulfonic acid**, a key intermediate in synthetic organic chemistry. It details the compound's molecular structure, physicochemical properties, and established methods for its synthesis and characterization. This guide includes detailed experimental protocols for its preparation and derivatization, alongside an exploration of its applications, particularly as a precursor for pharmacologically relevant molecules and materials science. The information is intended to support researchers and professionals in drug development and chemical synthesis.

## Molecular Structure and Properties

**2-Methylquinoline-6-sulfonic acid** is a derivative of quinoline, a heterocyclic aromatic compound. The structure consists of a 2-methylquinoline core with a sulfonic acid group ( $-\text{SO}_3\text{H}$ ) substituted at the 6-position of the quinoline ring. This sulfonic acid group significantly influences the molecule's reactivity and physical properties, such as its solubility.

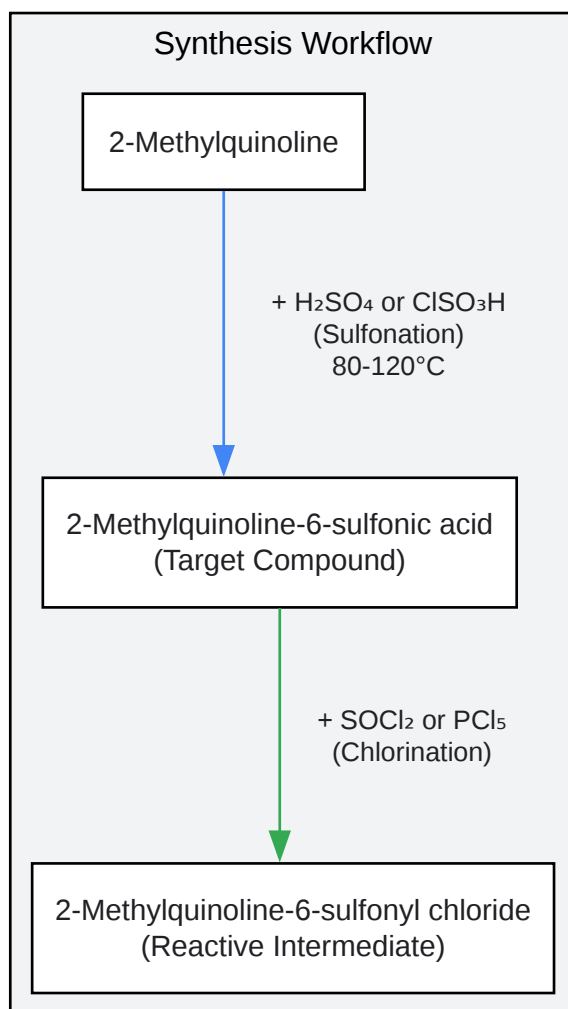
The key structural and chemical identifiers for this compound are summarized below.

Property	Value	Reference
CAS Number	93805-05-1	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S	[3][4]
Molecular Weight	223.25 g/mol	[1][4]
IUPAC Name	2-methylquinoline-6-sulfonic acid	[2][5]
Canonical SMILES	<chem>CC1=NC2=C(C=C1)C=C(C=C2)S(=O)(=O)O</chem>	[4]
InChI Key	WTVFVAWTGKJRPC-UHFFFAOYSA-N	[1][4]
Density (Predicted)	1.432 g/cm <sup>3</sup>	[2][4]
pKa (Predicted)	-0.80 ± 0.40	[6]
Physical Form	Solid	
Purity	Typically ≥95%	
Storage Conditions	Sealed in a dry environment at room temperature.	

## Synthesis and Derivatization

The primary route for synthesizing **2-methylquinoline-6-sulfonic acid** is through the direct electrophilic sulfonation of 2-methylquinoline.[1] The regioselectivity of this reaction is critical, with the sulfonic acid group preferentially attaching to the 6-position under controlled thermodynamic conditions.[1]

A key application of this compound is its conversion to the more reactive intermediate, 2-methylquinoline-6-sulfonyl chloride.[1][7] This derivative serves as a versatile building block for introducing the 2-methylquinoline-6-sulfonyl moiety into other molecules, such as in the synthesis of sulfonamides.[1]



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Caption: Synthesis and key derivatization workflow of **2-methylquinoline-6-sulfonic acid**.

## Experimental Protocols

Protocol 1: Synthesis of **2-Methylquinoline-6-sulfonic Acid** via Direct Sulfonation

This protocol is based on classical sulfonation methods described for quinoline derivatives.<sup>[1]</sup>

- Materials: 2-methylquinoline, concentrated sulfuric acid (98%) or chlorosulfonic acid.
- Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, carefully add 2-methylquinoline to an excess of concentrated sulfuric acid or chlorosulfonic acid. The reaction is exothermic and should be performed in an ice bath to control the initial temperature.
- Once the initial exotherm subsides, heat the reaction mixture to a temperature between 80–120°C.[1] This temperature range favors the formation of the thermodynamically stable 6-sulfonic acid isomer.[1]
- Maintain the temperature and continue stirring for several hours until the reaction is complete (monitoring by TLC is recommended).
- Cool the reaction mixture to room temperature and carefully pour it onto crushed ice. This will precipitate the product.
- Filter the crude product and wash it with cold water to remove excess acid.
- Recrystallize the solid from a suitable solvent (e.g., water or ethanol) to obtain the purified **2-methylquinoline-6-sulfonic acid**.
- Dry the final product under vacuum.

#### Protocol 2: Conversion to 2-Methylquinoline-6-sulfonyl Chloride

This protocol describes the conversion of the sulfonic acid to its corresponding sulfonyl chloride.[1][7]

- Materials: **2-methylquinoline-6-sulfonic acid**, thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>), and an appropriate solvent (e.g., dichloromethane).
- Procedure:
  - Suspend **2-methylquinoline-6-sulfonic acid** in a flask with an excess of thionyl chloride, with a catalytic amount of dimethylformamide (DMF) if necessary.
  - Gently reflux the mixture under an inert atmosphere (e.g., nitrogen) for 2-4 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO<sub>2</sub>) evolution.

- After the reaction is complete, cool the mixture to room temperature.
- Carefully remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude 2-methylquinoline-6-sulfonyl chloride can be purified by recrystallization from a non-polar solvent. This compound is often used directly in subsequent steps due to its reactivity.[8]

## Spectroscopic Characterization

The structural confirmation of **2-methylquinoline-6-sulfonic acid** relies on standard spectroscopic techniques. While specific spectral data is proprietary to suppliers, the expected characteristics can be inferred from the molecular structure.[1]

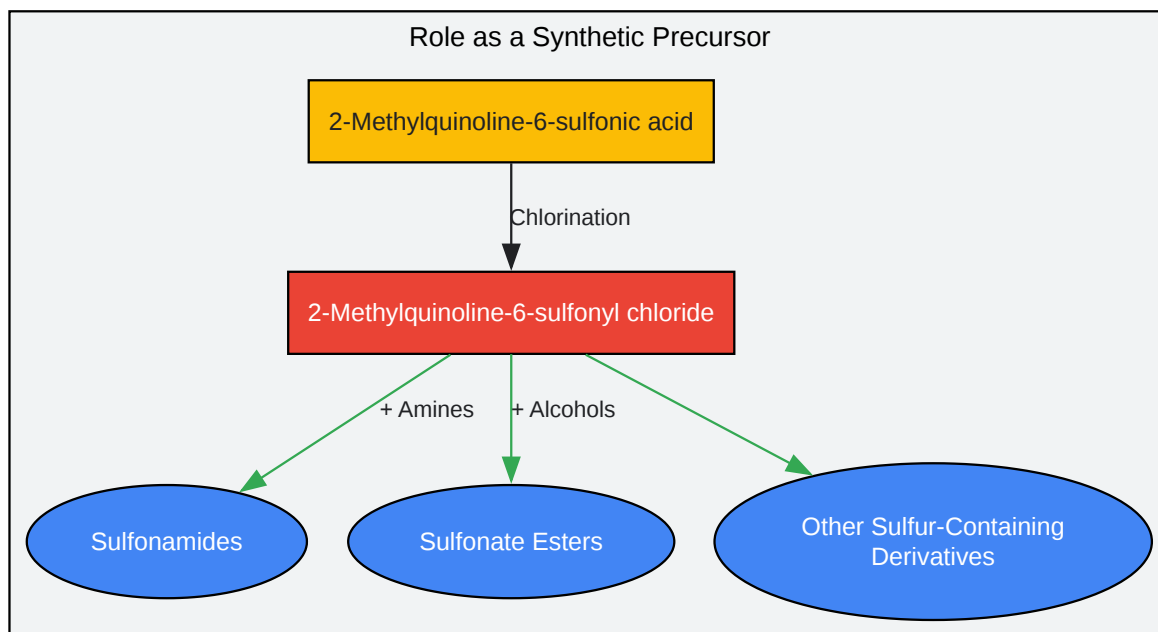
Technique	Expected Characteristics
$^1\text{H}$ NMR	- Aromatic Protons: Multiple signals in the range of 7.0–8.5 ppm corresponding to the protons on the quinoline ring. <a href="#">[1]</a> - Methyl Protons: A characteristic singlet peak for the methyl group at the C2 position, typically shifted downfield. <a href="#">[1]</a> - Sulfonic Acid Proton: A broad singlet, which may be exchangeable with $\text{D}_2\text{O}$ .
$^{13}\text{C}$ NMR	- Quinoline Carbons: Multiple signals in the aromatic region, with carbons attached to the nitrogen and the sulfonyl group shifted downfield due to their electronegativity. <a href="#">[1]</a> - Methyl Carbon: A signal in the aliphatic region.
FT-IR Spectroscopy	- S=O Stretching: Strong absorption bands characteristic of the sulfonyl group.- O-H Stretching: A broad band for the hydroxyl group of the sulfonic acid.- C=N & C=C Stretching: Bands corresponding to the quinoline ring system.
Mass Spectrometry	- Molecular Ion Peak: An $[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$ peak corresponding to the molecular weight of 223.25 g/mol . LC-MS is a highly sensitive method for its quantification. <a href="#">[1]</a>

## Applications in Research and Development

**2-Methylquinoline-6-sulfonic acid** is primarily valued as a synthetic intermediate.[\[1\]](#) The quinoline scaffold is a core component in numerous pharmacologically active compounds, and the addition of a sulfonic acid group enhances reactivity for further chemical modifications.[\[1\]](#)

- **Pharmaceutical Synthesis:** The compound is a precursor for synthesizing sulfonamides via its sulfonyl chloride derivative.[\[1\]](#) Quinoline-based sulfonamides have been investigated for various therapeutic properties, including antimicrobial, anti-inflammatory, and anticancer activities.[\[1\]](#)

- Dye Synthesis: Quinoline sulfonic acid derivatives serve as intermediates in the production of various dyes.[1]
- Materials Science: The ability of these compounds to form complexes with metal ions suggests potential applications in catalysis and the development of novel materials.[1]



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Caption: Role of **2-methylquinoline-6-sulfonic acid** as a precursor in synthetic chemistry.

## Safety Information

According to available safety data, **2-methylquinoline-6-sulfonic acid** is classified with the following hazards:

- Signal Word: Danger[5]
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[5]

- H335: May cause respiratory irritation.[5]
- Precautionary Statements: Standard precautions for handling corrosive and irritating chemicals should be followed, including the use of personal protective equipment (gloves, goggles, lab coat) and working in a well-ventilated area.[5]

## Conclusion

**2-Methylquinoline-6-sulfonic acid** is a well-characterized chemical compound with significant utility as a synthetic intermediate. Its straightforward synthesis from 2-methylquinoline and its conversion to the highly reactive sulfonyl chloride derivative make it a valuable building block for drug discovery, dye manufacturing, and materials science. This guide provides the foundational technical information required for researchers to effectively utilize this compound in their work.

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